

Personal protective equipment for handling Hydroflumethiazide-15N2,13C,d2

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Compound of Interest

Compound Name: Hydroflumethiazide-15N2,13C,d2

Cat. No.: B12414840

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Essential Safety and Handling Guide for Hydroflumethiazide-15N2,13C,d2

This document provides crucial safety and logistical information for the handling and disposal of **Hydroflumethiazide-15N2,13C,d2**. As an isotopically labeled version of a thiazide diuretic, this compound should be handled with care, assuming it has similar pharmacological activity to the parent compound. The following guidelines are based on best practices for managing potent pharmaceutical compounds in a laboratory setting.^{[1][2][3]}

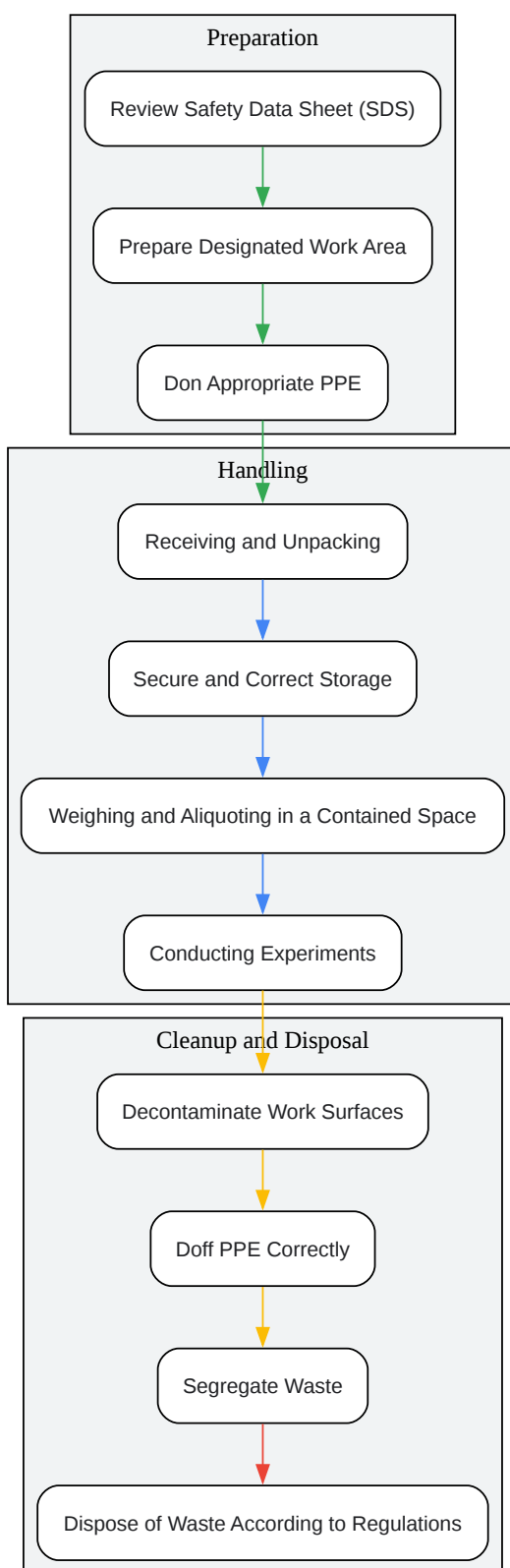
Personal Protective Equipment (PPE)

Appropriate PPE is essential to minimize exposure during the handling of **Hydroflumethiazide-15N2,13C,d2**. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Self-contained breathing apparatus or respirator	Recommended, especially when handling the powder form to avoid dust formation.[4]
Hand Protection	Nitrile gloves	Wear two pairs of nitrile gloves (double gloving). Change the outer pair immediately if contaminated.[2]
Body Protection	Disposable Coveralls or Lab Coat	Use a dedicated lab coat or disposable coveralls to protect against splashes and dust.[2]
Eye Protection	Safety Goggles or Face Shield	Wear chemical splash goggles for complete eye protection. A face shield can be worn over goggles for additional safety.[2]
Foot Protection	Shoe Covers	Disposable shoe covers should be worn in the handling area and removed before exiting.[2]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is critical for safely handling potent compounds.[1] The following workflow outlines the key steps from receiving the compound to its final disposal.



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References

- 1. agnopharma.com [agnopharma.com]
- 2. benchchem.com [benchchem.com]
- 3. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 4. kmpharma.in [kmpharma.in]
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